

L-Carnitine-13C Chloride proper disposal procedures

Author: BenchChem Technical Support Team. **Date:** February 2026

Compound of Interest

Compound Name: *L-Carnitine-13C Chloride*

Cat. No.: *B1152015*

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This guide outlines the precise disposal procedures for **L-Carnitine-13C Chloride**, designed for researchers and facility managers in drug development and analytical chemistry.

Part 1: Chemical & Isotopic Context

1.1 The Stability Distinction (Critical) **L-Carnitine-13C Chloride** contains Carbon-13 (), a stable, non-radioactive isotope.

- Radiological Status: Exempt. It does not decay and emits no ionizing radiation.
- Operational Implication: Do NOT dispose of this material in radioactive waste streams (e.g., with
or
) . Doing so triggers unnecessary regulatory burdens and disposal costs. Treat strictly as chemical waste.

1.2 Chemical Hazard Profile While stable, the compound is a chemical irritant.

- CAS Number: 6645-46-1 (Unlabeled parent); 13C-labeled variants often share CAS or have specific isotope CAS.
- Molecular Formula:

(labeled carbons vary).

- Signal Word:WARNING
- GHS Classifications:
 - Skin Irritation (Category 2)[1][2]
 - Eye Irritation (Category 2A)[2]
 - Specific Target Organ Toxicity - Single Exposure (Respiratory Irritation)[2]

Part 2: Waste Classification & Segregation

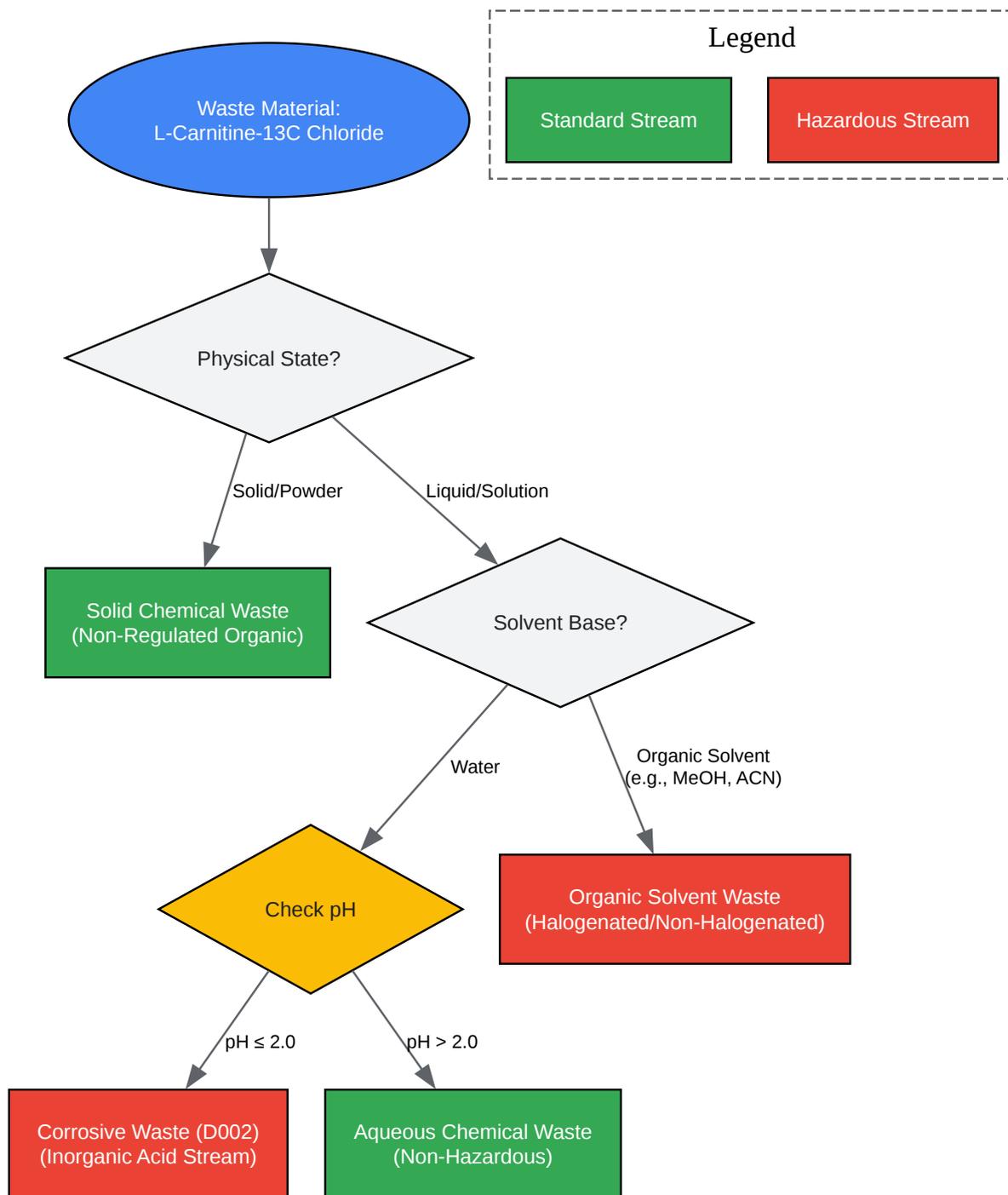
Proper segregation prevents cross-contamination and ensures RCRA compliance.

2.1 RCRA Status (USA)

- Listed Waste: Not listed (Not F, K, P, or U listed).
- Characteristic Waste:
 - Ignitability (D001): No.
 - Corrosivity (D002):Conditional. Aqueous solutions of amine hydrochlorides can be acidic. If

, it is D002.[3] See Protocol Step 3.
 - Reactivity (D003): No.
 - Toxicity (D004-D043): No.

2.2 Segregation Decision Tree Use the following logic flow to determine the correct waste stream.



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Figure 1: Waste Segregation Logic Flow for **L-Carnitine-13C Chloride**. This decision tree ensures compliance with RCRA corrosivity standards for aqueous solutions.

Part 3: Step-by-Step Disposal Protocols

Scenario A: Solid Waste (Pure Powder or Contaminated Solids)

Applicability: Expired stock, spill cleanup residues, contaminated weighing boats/gloves.

- Container Selection: Use a High-Density Polyethylene (HDPE) wide-mouth jar.
- Labeling: Affix a hazardous waste label.
 - Constituents: "**L-Carnitine-13C Chloride**" (Do not abbreviate).
 - Hazard Checkbox: Mark "Irritant".
- Transfer: Transfer solid waste to the container. Do not generate dust.[\[1\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#)[\[7\]](#)[\[8\]](#)
 - Engineering Control: Perform transfer inside a chemical fume hood.[\[9\]](#)
- Sealing: Cap tightly. Wipe the exterior with a damp paper towel (dispose of towel in the same container).
- Storage: Store in the "Solid Chemical Waste" satellite accumulation area until pickup.

Scenario B: Aqueous Solutions (Buffers, HPLC Waste)

Applicability: Leftover stock solutions, mobile phases.

- pH Verification (The Self-Validating Step):
 - Dip a pH strip into the waste solution.
 - Observation: L-Carnitine HCl is a weak acid. High concentrations may drop pH significantly.
 - Action:
 - If pH

: Segregate into Corrosive Acid Waste.[3]

- If pH

: Segregate into Aqueous Chemical Waste.

- Compatibility Check: Ensure the waste container does not contain strong oxidizing agents (e.g., Nitric Acid, Permanganates), as L-Carnitine can react with oxidizers.
- Disposal: Pour into the designated carboy using a funnel. Close the latch/cap immediately.

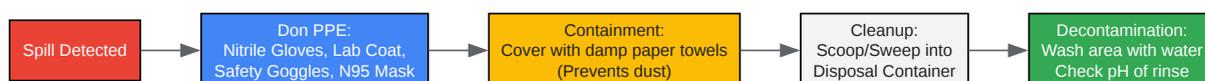
Scenario C: Mixed Organic Solvents (HPLC Eluents)

Applicability: Solutions containing Acetonitrile or Methanol.

- Classification: Treat based on the organic solvent (e.g., Ignitable D001 for Acetonitrile).
- Procedure: Collect in "Organic Solvent Waste" carboys. The L-Carnitine-13C content is considered a contaminant within the solvent stream.

Part 4: Spill Management Workflow

Immediate Response: Do not attempt to clean up if you have respiratory conditions or if the spill is >50g (unless trained).



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Figure 2: Operational workflow for solid **L-Carnitine-13C Chloride** spills.[2][7][9] Dampening the powder is critical to prevent inhalation of dust.

Spill Cleanup Protocol:

- Dampen: Gently mist the powder with water or cover with wet paper towels. Reasoning: Prevents aerosolization of the respiratory irritant.

- Scoop: Use a plastic scoop or dustpan. Place material into a waste jar.
- Wash: Wipe the surface with water and soap.[5]
- Final Check: Verify no white residue remains.

Part 5: Documentation & Compliance Data

5.1 Quantitative Data for Manifests Use these values when filling out waste manifests or EHS inventory logs.

Parameter	Value	Note
Proper Shipping Name	Non-Regulated Chemical Solid	Not DOT regulated for transport
RCRA Code	None (Unless pH 2, then D002)	Default to "Non-Hazardous Chemical"
Water Solubility	Soluble (>50 mg/mL)	Suitable for aqueous waste streams
Flash Point	N/A	Not Ignitable
Incompatibilities	Strong Oxidizers	Do not mix with Nitrates/Peroxides

5.2 Waste Minimization

- Inventory Control: Purchase only required quantities. ¹³C-labeled compounds are expensive; excess disposal represents significant financial loss.
- Sharing: Unused, unexpired material should be offered to other internal labs before disposal.

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